

Navigating the Solubility Landscape of Methyl 4-(sulfamoylmethyl)benzoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 4-(sulfamoylmethyl)benzoate

Cat. No.: B1279759

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This technical guide offers a comprehensive overview of the solubility characteristics of **Methyl 4-(sulfamoylmethyl)benzoate**, a compound of interest for researchers, scientists, and professionals in drug development. While specific quantitative solubility data for this compound is not readily available in public literature, this document provides a robust framework for its experimental determination and a qualitative assessment of its expected behavior in various organic solvents.

Introduction to Methyl 4-(sulfamoylmethyl)benzoate

Methyl 4-(sulfamoylmethyl)benzoate (CAS No. 110654-40-5) is an organic compound featuring a sulfonamide and a methyl ester functional group. These groups impart a degree of polarity to the molecule, suggesting that its solubility will be significantly influenced by the nature of the solvent. Understanding the solubility of this compound is a critical first step in many research and development applications, including formulation, purification, and various bioassays.

Quantitative Solubility Data

A thorough review of scientific literature and chemical databases reveals a lack of specific, publicly available quantitative data on the solubility of **Methyl 4-(sulfamoylmethyl)benzoate** in

common organic solvents. The following table is therefore presented as a template for researchers to populate as they perform their own experimental determinations.

Table 1: Experimental Solubility of **Methyl 4-(sulfamoylmethyl)benzoate**

Organic Solvent	Solvent Type	Temperature (°C)	Solubility (mg/mL)	Method of Determination
e.g., Acetone	Polar Aprotic	25	Data Not Available	Isothermal Saturation
e.g., Ethanol	Polar Protic	25	Data Not Available	Isothermal Saturation
e.g., Methanol	Polar Protic	25	Data Not Available	Isothermal Saturation
e.g., Dichloromethane	Non-Polar	25	Data Not Available	Isothermal Saturation
e.g., Ethyl Acetate	Polar Aprotic	25	Data Not Available	Isothermal Saturation
e.g., DMSO	Polar Aprotic	25	Data Not Available	Isothermal Saturation

Qualitative Solubility Profile and Solvent Considerations

Based on the principles of "like dissolves like" and data from structurally related sulfonamides, a qualitative prediction of solubility can be made.

- Polar Aprotic Solvents (e.g., DMSO, Dimethylformamide, Acetone): These solvents are anticipated to be effective at dissolving **Methyl 4-(sulfamoylmethyl)benzoate**. The presence of the polar sulfonamide and ester groups should allow for favorable dipole-dipole interactions. Studies on other sulfonamides have shown good solubility in powerful solvating agents like dimethylacetamide.[1]

- **Polar Protic Solvents** (e.g., Methanol, Ethanol): These solvents are also expected to be reasonably good solvents. The ability of the sulfonamide group to act as a hydrogen bond donor and acceptor, along with the ester's capacity as a hydrogen bond acceptor, should facilitate dissolution. However, the overall solubility may be slightly less than in polar aprotic solvents, depending on the interplay of intermolecular forces.
- **Non-Polar Solvents** (e.g., Hexane, Toluene): Solubility is expected to be limited in non-polar solvents. The polar functional groups of **Methyl 4-(sulfamoylmethyl)benzoate** will have weak interactions with non-polar solvent molecules.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **Methyl 4-(sulfamoylmethyl)benzoate**, based on the widely accepted isothermal saturation or shake-flask method.[2]

Objective: To determine the equilibrium solubility of **Methyl 4-(sulfamoylmethyl)benzoate** in a given organic solvent at a specified temperature.

Materials:

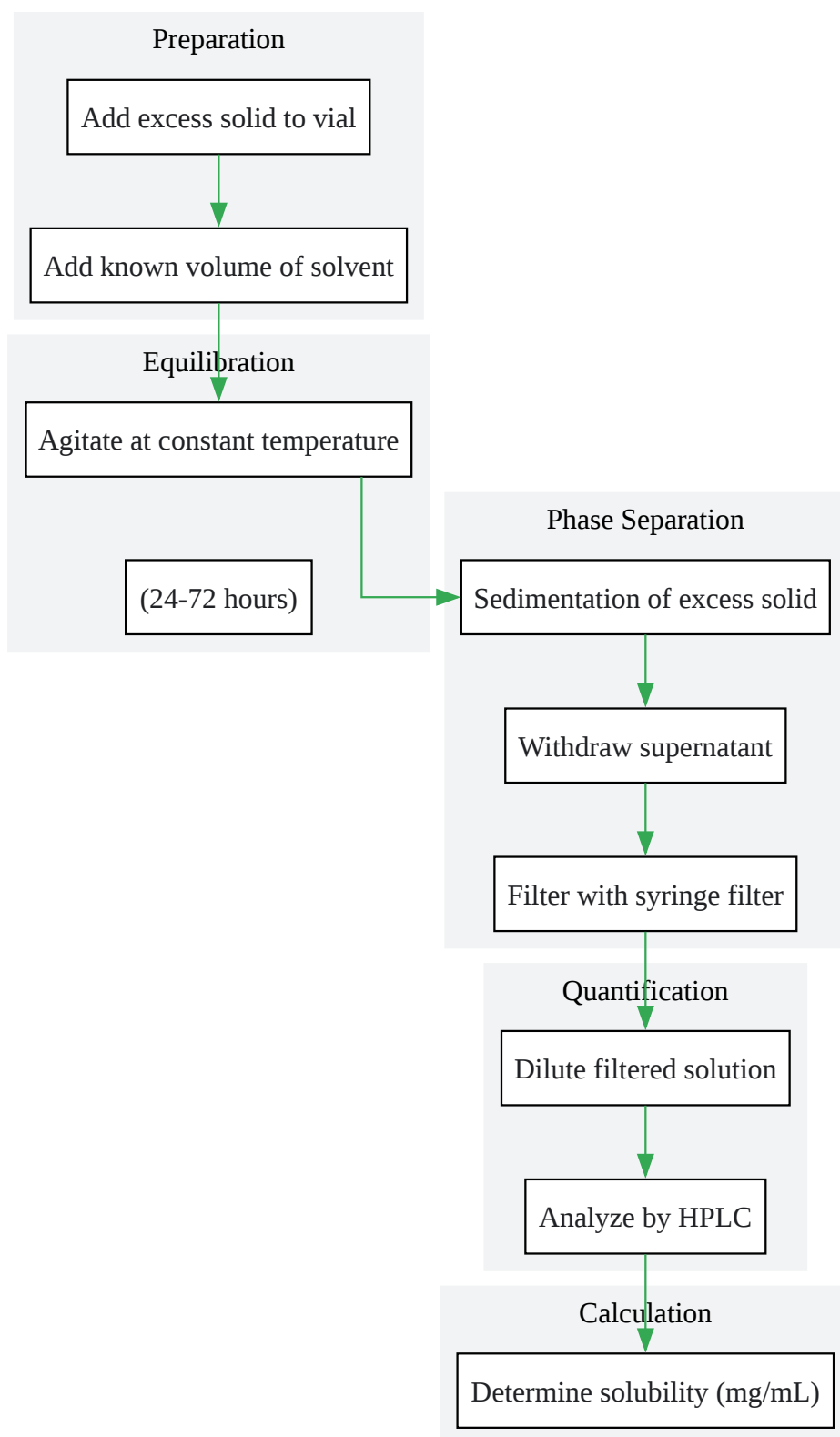
- **Methyl 4-(sulfamoylmethyl)benzoate** (solid)
- Selected organic solvents (analytical grade)
- Glass vials with screw caps
- Thermostatically controlled shaker or incubator
- Analytical balance
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other suitable analytical instrumentation)

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of solid **Methyl 4-(sulfamoylmethyl)benzoate** to a series of glass vials. The excess of solid is crucial to ensure that equilibrium is reached from a state of saturation.
 - Add a known volume of the desired organic solvent to each vial.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent system. It is advisable to test multiple time points to confirm that equilibrium has been reached.
- Phase Separation:
 - Once equilibrium is achieved, allow the vials to stand undisturbed at the experimental temperature to allow the excess solid to sediment.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved solid particles.
- Quantification:
 - Accurately weigh the filtered solution.
 - Dilute the filtered solution with a known volume of a suitable solvent to a concentration within the linear range of the analytical method.

- Analyze the concentration of **Methyl 4-(sulfamoylmethyl)benzoate** in the diluted solution using a validated HPLC method or another appropriate analytical technique.
- Calculation of Solubility:
 - From the determined concentration and the dilution factor, calculate the original concentration of the saturated solution.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Workflow for Experimental Solubility Determination

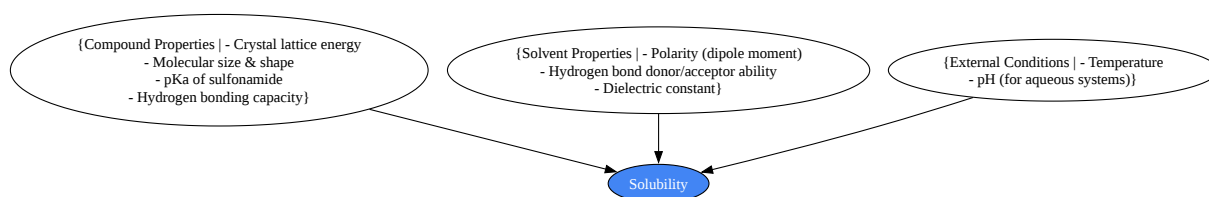


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Caption: Experimental workflow for determining the solubility of a solid compound in an organic solvent.

Factors Influencing Sulfonamide Solubility

The solubility of sulfonamides like **Methyl 4-(sulfamoylmethyl)benzoate** is a complex interplay of various physicochemical factors. Understanding these can aid in solvent selection and the interpretation of experimental results.



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References

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